

Boc-L-Isoleucine: A Technical Guide to its Chemical Properties and Applications

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Compound of Interest

Compound Name: *Boc-L-Ile-OH*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

N-tert-Butoxycarbonyl-L-isoleucine (Boc-L-isoleucine) is a critical amino acid derivative extensively utilized in synthetic organic chemistry, particularly in the realm of peptide synthesis and pharmaceutical research.^[1] The tert-butyloxycarbonyl (Boc) protecting group on the α -amino function provides stability and facilitates controlled, stepwise assembly of amino acids into complex peptide chains.^{[1][2]} This guide provides an in-depth overview of the core chemical properties, experimental protocols, and key applications of Boc-L-isoleucine, tailored for professionals in drug development and chemical research.

Core Chemical and Physical Properties

Boc-L-isoleucine is typically a white crystalline powder.^{[1][3]} Its structural and physical characteristics are fundamental to its application in synthesis.

Table 1: Key Identifiers and Physical Properties of Boc-L-Isoleucine

Property	Value	Reference
CAS Number	13139-16-7	[1][4][5]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1][5][6]
Molecular Weight	231.29 g/mol	[4][5][6]
Appearance	White to off-white crystalline powder	[1][2][3]
Melting Point	66-73 °C	[1][4][5][7]
Boiling Point	~373.37 °C (estimated)	[4]
Purity	≥ 98%	[1][5]

Table 2: Solubility and Optical Activity of Boc-L-Isoleucine

Property	Value	Conditions	Reference
Solubility	Insoluble	Water	[4][8]
Soluble	Methanol, Acetic Acid	[4][8][9]	[1][3]
Slightly Soluble	DMSO	[4]	
Optical Rotation	[α] _D ²⁰ = +4 ± 2°	c=2 in Methanol	
[α] _D ²⁰ = +2.7°	c=2 in Acetic Acid	[4][7]	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of Boc-L-isoleucine.

Table 3: NMR and IR Spectroscopic Data for Boc-L-Isoleucine

Spectrum	Parameters	Peaks (δ in ppm for NMR, cm^{-1} for IR)	Reference
^1H NMR	500 MHz, CDCl_3	δ : 5.02 (d, 1H), 4.30 (dd, 1H), 1.83-1.99 (m, 1H), 1.46 (s, 9H), 1.15-1.54 (m, 2H), 0.98 (d, 3H), 0.94 (t, 3H)	[4]
^{13}C NMR	125 MHz, CDCl_3	δ : 177.2, 155.9, 80.2, 58.0, 37.9, 28.5, 25.0, 15.7, 11.8	[4]
IR	KBr Wafer	3292, 2967, 2880, 1713 (C=O, acid), 1661 (C=O, carbamate), 1504, 1368, 1159	[4][6]

Experimental Protocols

The following sections detail common experimental methodologies involving Boc-L-isoleucine.

Synthesis of Boc-L-Isoleucine

The standard procedure for N-terminal protection of L-isoleucine involves its reaction with di-tert-butyl dicarbonate (Boc_2O) under basic conditions.

Methodology:

- **Dissolution:** L-isoleucine (1.0 equiv) is dissolved in a 1 M sodium hydroxide (NaOH) solution and cooled in an ice bath.[4]
- **Reagent Addition:** A solution of di-tert-butyl dicarbonate (Boc_2O , 1.2 equiv) in dioxane is added slowly to the cooled amino acid solution.[4]

- **Reaction:** The mixture is stirred at ambient temperature for approximately 24 hours to ensure complete reaction.[\[4\]](#)
- **Workup:** The pH of the solution is adjusted to ~10 with 1 M NaOH. The mixture is washed with ether to remove unreacted Boc₂O and other non-polar impurities.[\[4\]](#)
- **Acidification & Extraction:** The aqueous phase is then acidified to pH 2 with 1 M hydrochloric acid (HCl), leading to the precipitation or oiling out of the product. The Boc-L-isoleucine is subsequently extracted using ethyl acetate.[\[4\]](#)
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), and the solvent is removed under reduced pressure to yield the final product.[\[4\]](#)

Application in Boc-Strategy Solid-Phase Peptide Synthesis (SPPS)

Boc-L-isoleucine is a cornerstone of the Boc/Bzl strategy in Solid-Phase Peptide Synthesis (SPPS).[\[10\]](#)[\[11\]](#) This methodology involves the stepwise addition of N-terminally Boc-protected amino acids to a growing peptide chain anchored to a solid resin support.

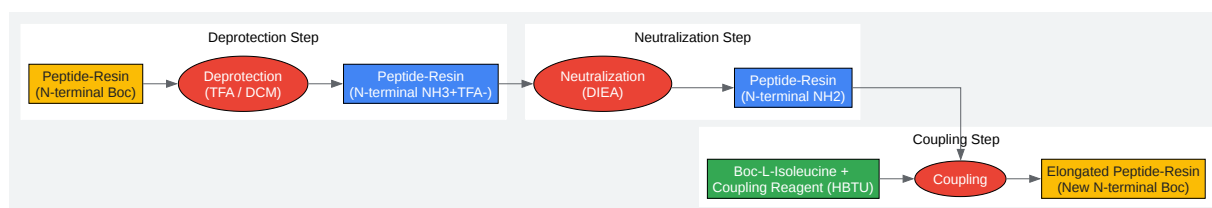
Workflow for a Single Coupling Cycle:

- **Resin Preparation:** The synthesis begins with the C-terminal amino acid attached to a suitable resin (e.g., Merrifield or PAM resin).[\[12\]](#)
- **Boc Deprotection:** The N-terminal Boc group of the resin-bound peptide is removed by treatment with an acid, typically trifluoroacetic acid (TFA) in dichloromethane (DCM).[\[10\]](#)[\[12\]](#) This exposes a free amine at the N-terminus, which exists as a TFA salt.[\[13\]](#)
- **Neutralization:** The protonated amine is neutralized to the free amine by washing with a hindered base, most commonly diisopropylethylamine (DIEA), in a solvent like DCM or DMF. [\[13\]](#) In situ neutralization protocols, where neutralization occurs simultaneously with coupling, are also widely used to improve efficiency.[\[14\]](#)
- **Amino Acid Activation & Coupling:** The incoming Boc-L-isoleucine's carboxyl group is activated using a coupling reagent such as HBTU or HATU.[\[10\]](#) The activated amino acid is

then added to the resin, where it couples with the free amine of the peptide chain, forming a new peptide bond.[15]

- Washing: The resin is thoroughly washed to remove excess reagents and byproducts before initiating the next cycle of deprotection and coupling.[15]

This cycle is repeated until the desired peptide sequence is assembled.



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